

Application Notes and Protocols: Studying Palatinose Fermentation by Gut Microbiota

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These application notes provide a comprehensive overview and detailed protocols for investigating the fermentation of **Palatinose** (isomaltulose) by the gut microbiota. The methodologies cover in vitro fermentation models, microbial community analysis, and metabolite profiling, particularly focusing on short-chain fatty acids (SCFAs).

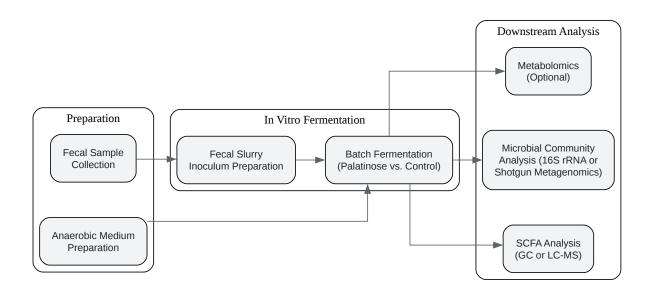
Introduction

Palatinose[™], a structural isomer of sucrose, is a slow-release carbohydrate that is fully digestible in the small intestine. However, its slower hydrolysis rate may allow a portion to reach the colon and be fermented by the resident microbiota. Understanding the impact of Palatinose on the composition and metabolic activity of the gut microbiome is crucial for evaluating its potential as a beneficial carbohydrate. These protocols outline the necessary steps to assess Palatinose fermentation and its effects on the gut microbial ecosystem.

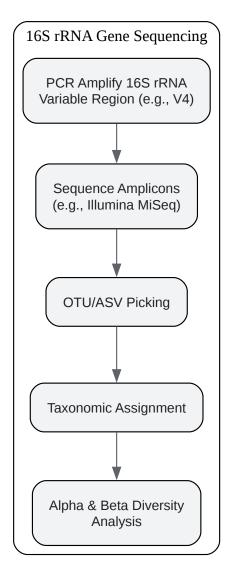
Experimental Workflow Overview

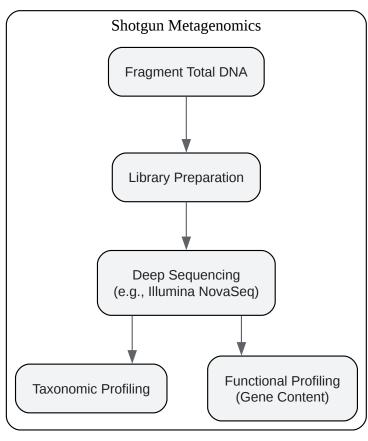
The following diagram illustrates the general workflow for studying **Palatinose** fermentation by gut microbiota, from initial in vitro fermentation to downstream analysis.











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